

An In-depth Technical Guide to 1-Bromo-4-(2-bromoethoxy)benzene

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Compound of Interest

Compound Name: 1-Bromo-4-(2-bromoethoxy)benzene

Cat. No.: B100019

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical properties of **1-Bromo-4-(2-bromoethoxy)benzene**, a compound of interest in various research and development applications.

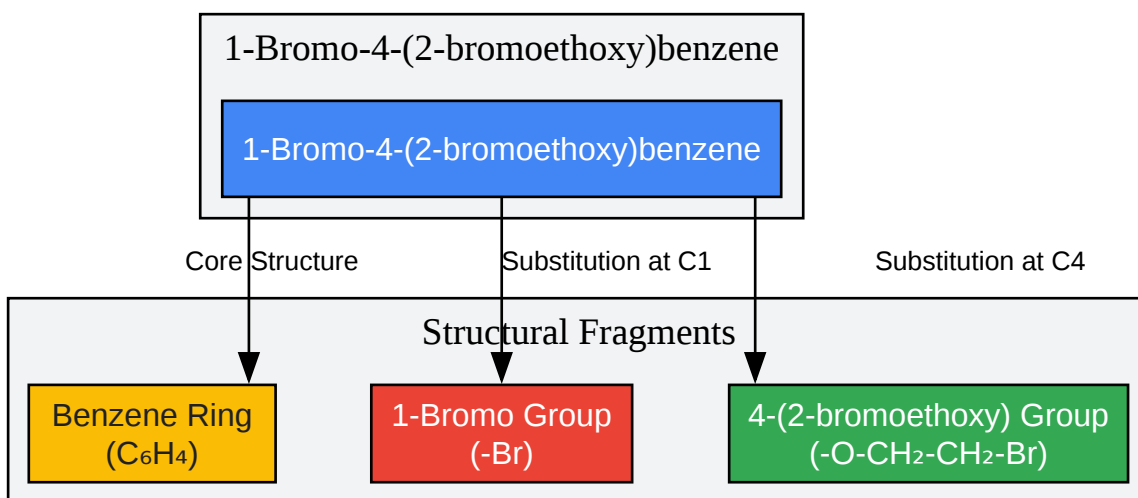
Core Chemical Data

The fundamental chemical properties of **1-Bromo-4-(2-bromoethoxy)benzene** are summarized in the table below. This data is essential for experimental design, chemical synthesis, and computational modeling.

| Property | Value |
|------------------|---|
| Chemical Formula | C ₈ H ₈ Br ₂ O |
| Molecular Weight | 279.96 g/mol [1] |
| CAS Number | 18800-30-1[1][2] |
| Density | 1.757 g/cm ³ [1] |
| Melting Point | 56-57 °C[1] |
| Boiling Point | 163-165 °C (at 16 mmHg)[1] |
| Flash Point | 120 °C[1] |

Structural Elucidation

The nomenclature of **1-Bromo-4-(2-bromoethoxy)benzene** directly informs its molecular structure. The following diagram illustrates the logical relationship between the chemical name and its constituent structural fragments.



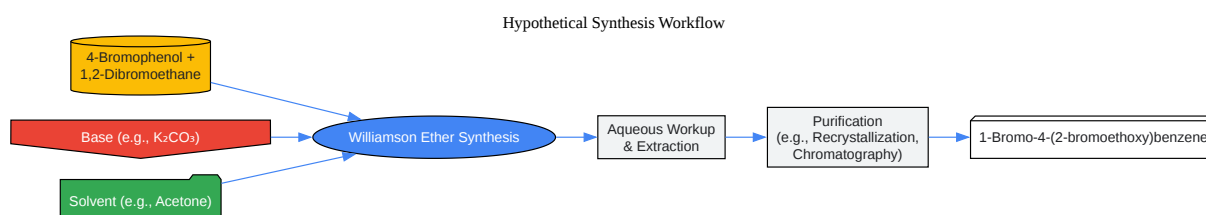
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Figure 1: Structural deconstruction of **1-Bromo-4-(2-bromoethoxy)benzene**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of related bromo-substituted aromatic compounds can be found in various chemical literature databases. While specific protocols for **1-Bromo-4-(2-bromoethoxy)benzene** are not provided in the search results, a general synthetic approach can be inferred. The synthesis would likely involve the Williamson ether synthesis, reacting 4-bromophenol with 1,2-dibromoethane under basic conditions.

General Synthetic Workflow (Hypothetical):



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Figure 2: A generalized workflow for the synthesis of **1-Bromo-4-(2-bromoethoxy)benzene**.

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References

- 1. 1-bromo-4-(2-bromoethoxy)benzene, CAS No. 18800-30-1 - iChemical [ichemical.com]
- 2. chemshuttle.com [chemshuttle.com]
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